

Personal protective equipment for handling BRD2879

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Compound of Interest

Compound Name: BRD2879

Cat. No.: B13441669

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Essential Safety and Handling Guide for BRD2879

IMMEDIATE SAFETY AND LOGISTICAL INFORMATION FOR RESEARCH PROFESSIONALS

This document provides crucial safety protocols and operational guidance for the handling and disposal of **BRD2879**, a potent and selective inhibitor of the IDH1-R132H mutant. The information herein is intended for researchers, scientists, and drug development professionals. Given that a comprehensive Safety Data Sheet (SDS) for **BRD2879** is not readily available, this guide is based on general best practices for handling novel, potent small molecule inhibitors and should be supplemented by a thorough risk assessment conducted by the user within their specific laboratory environment.

Quantitative Data Summary

The following table summarizes the available quantitative data for **BRD2879**. Due to the limited publicly available safety data, researchers should handle this compound with a high degree of caution, treating it as potentially hazardous.

Property	Value	Notes
Chemical Formula	C ₃₀ H ₃₈ FN ₃ O ₅ S	
Molecular Weight	571.71 g/mol	
CAS Number	1304750-47-7	
Appearance	Solid powder	Assume a crystalline or amorphous solid.
IC ₅₀ (IDH1-R132H)	50 nM	Potent inhibitor; handle with care to avoid exposure.
Storage Temperature	Powder: -20°C	Refer to supplier's instructions for long-term stability.
Solubility	Soluble in DMSO	Prepare stock solutions in a fume hood.
Toxicity Data (LD ₅₀ /LC ₅₀)	Not available	Treat as a potent, potentially toxic compound.
Occupational Exposure Limit (OEL)	Not established	Minimize exposure through engineering controls and PPE.

Experimental Protocol for Safe Handling of BRD2879

This step-by-step protocol outlines the essential procedures for safely handling **BRD2879** from receipt to disposal.

1. Personal Protective Equipment (PPE)

A minimum level of PPE is mandatory when handling **BRD2879** in any form (solid or in solution).

- **Gloves:** Nitrile or other chemically resistant gloves. Double-gloving is recommended.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.

- Lab Coat: A standard laboratory coat. A disposable gown is recommended when handling larger quantities.
- Respiratory Protection: A NIOSH-approved respirator (e.g., N95 or higher) is recommended when handling the solid powder outside of a certified chemical fume hood.

2. Engineering Controls

- Chemical Fume Hood: All handling of the solid compound and preparation of stock solutions must be performed in a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: Ensure adequate general laboratory ventilation.

3. Receipt and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store the compound in its original, tightly sealed container in a designated, secure, and well-ventilated location at -20°C.
- Labeling: Ensure the container is clearly labeled with the compound name, CAS number, and appropriate hazard warnings.

4. Preparation of Stock Solutions

- Work Area: Perform all weighing and solution preparation inside a chemical fume hood.
- Weighing: Use a dedicated, clean spatula and weigh the desired amount of **BRD2879** onto weighing paper or directly into a tared vial.
- Dissolving: Add the appropriate volume of dimethyl sulfoxide (DMSO) to the vial to achieve the desired stock concentration. Cap the vial and vortex or sonicate until the solid is completely dissolved.
- Aliquoting: Aliquot the stock solution into smaller, clearly labeled vials for single-use to avoid repeated freeze-thaw cycles.

5. Handling During Experiments

- Dilutions: Prepare working dilutions from the stock solution in a fume hood or on the bench using appropriate PPE.
- Spills: In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand, or commercial spill pillows). Clean the area with a suitable solvent (e.g., ethanol) and dispose of all contaminated materials as hazardous waste. For larger spills, evacuate the area and follow your institution's emergency procedures.

Operational and Disposal Plan

A clear plan for the disposal of **BRD2879** and associated waste is critical for maintaining a safe laboratory environment.

1. Waste Segregation

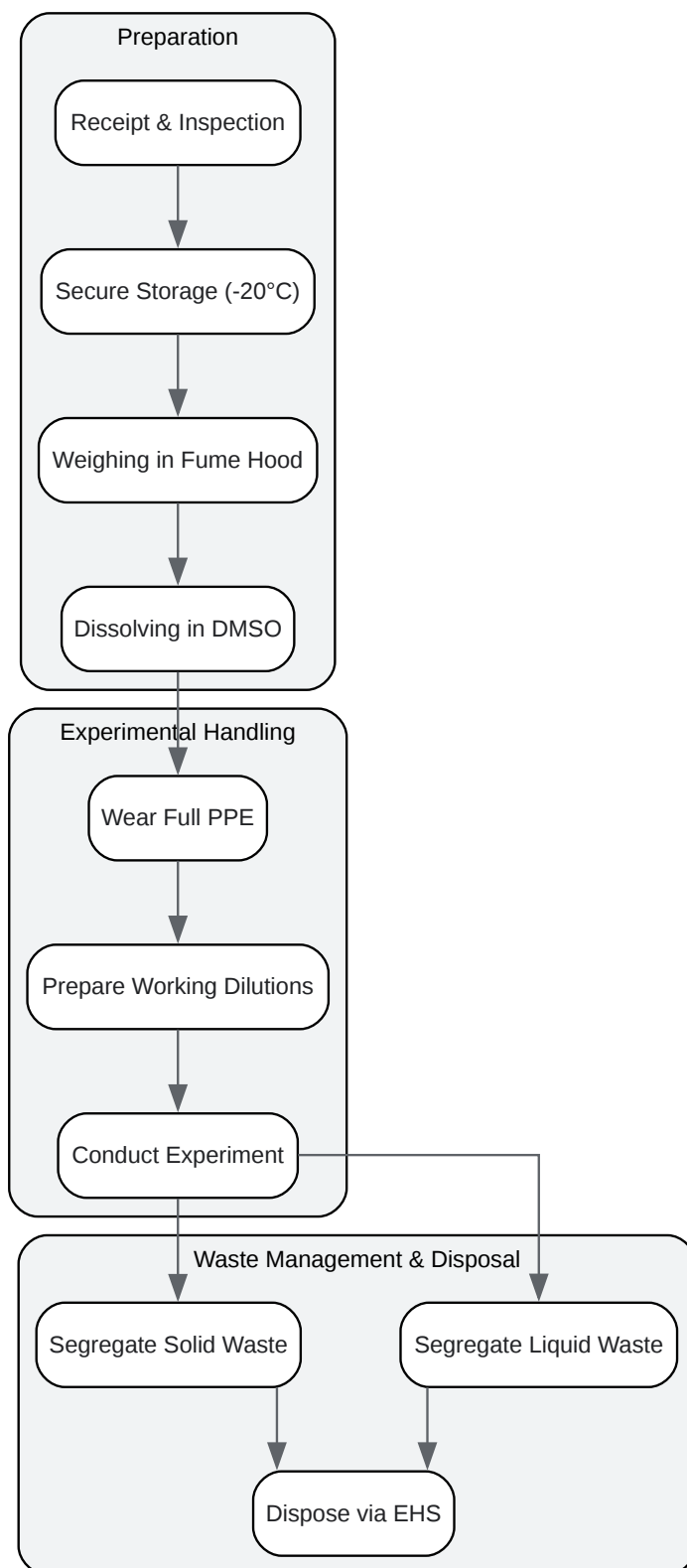
- Solid Waste: All disposable materials that have come into contact with **BRD2879** (e.g., gloves, weighing paper, pipette tips, vials) should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused or waste solutions of **BRD2879** should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other chemical waste streams unless compatibility has been confirmed.

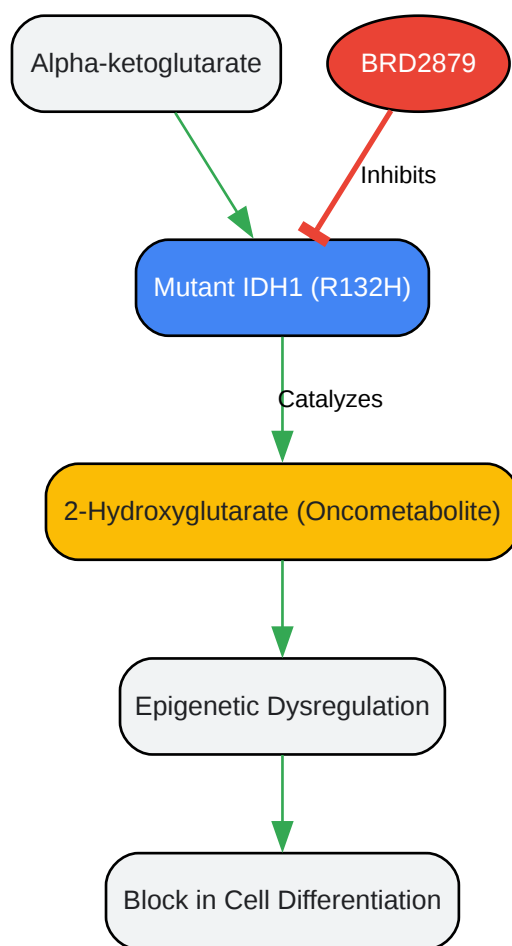
2. Disposal Procedure

- Regulatory Compliance: All waste must be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste.
- Waste Pickup: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Documentation: Maintain accurate records of the waste generated and its disposal.

Mandatory Visualizations

Safe Handling and Disposal Workflow for **BRD2879**





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